

Application Notes and Protocols for RIPK1-IN-4

In Vitro Kinase Assay

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Compound of Interest

Compound Name: *RIPK1-IN-4*

Cat. No.: *B15582693*

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Introduction

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical serine/threonine kinase that functions as a key regulator of cellular stress responses, including inflammation and programmed cell death pathways such as apoptosis and necroptosis.[1][2] Dysregulation of RIPK1 kinase activity has been implicated in a variety of inflammatory and neurodegenerative diseases. Consequently, RIPK1 has emerged as a promising therapeutic target. **RIPK1-IN-4** is a potent and selective type II kinase inhibitor that specifically targets the DLG-out inactive conformation of RIPK1. This document provides a detailed protocol for an in vitro kinase assay to determine the inhibitory activity of **RIPK1-IN-4** and similar compounds against RIPK1. The assay is based on the ADP-Glo™ Kinase Assay system, which measures kinase activity by quantifying the amount of ADP produced during the phosphorylation reaction.

Principle of the Assay

The in vitro kinase assay for RIPK1 measures the transfer of a phosphate group from ATP to a substrate, in this case, Myelin Basic Protein (MBP), catalyzed by the RIPK1 enzyme. The amount of ADP generated in this reaction is directly proportional to the kinase activity. The

ADP-Glo™ Kinase Assay is a luminescent assay that quantifies ADP in two steps. First, the ADP-Glo™ Reagent is added to terminate the kinase reaction and deplete the remaining ATP. Second, the Kinase Detection Reagent is added to convert ADP to ATP and generate a luminescent signal via a luciferase/luciferin reaction. The light output is proportional to the ADP concentration, and therefore, to the RIPK1 kinase activity. Inhibition of RIPK1 by compounds like **RIPK1-IN-4** will result in a decrease in ADP production and a corresponding reduction in the luminescent signal.

Data Presentation

The inhibitory activity of **RIPK1-IN-4** is typically quantified by its half-maximal inhibitory concentration (IC50) value. This value represents the concentration of the inhibitor required to reduce the enzymatic activity of RIPK1 by 50%.

Compound	Target	Assay Format	IC50 (nM)
RIPK1-IN-4	RIPK1	Biochemical	16
RIPK1-IN-4	RIPK1	ADP-Glo Kinase Assay	10

Experimental Protocols

Materials and Reagents

- Enzyme: Recombinant human RIPK1 (Active)
- Substrate: Myelin Basic Protein (MBP)
- Inhibitor: **RIPK1-IN-4**
- Detection System: ADP-Glo™ Kinase Assay Kit (Promega, Cat. No. V9101 or similar)
- ATP: 10 mM ATP solution
- Kinase Assay Buffer (1X): 40 mM Tris-HCl (pH 7.5), 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μM DTT (add fresh)

- Assay Plates: 384-well, white, flat-bottom plates
- Solvent: Dimethyl sulfoxide (DMSO)
- Plate reader: Capable of measuring luminescence

Preparation of Reagents

1. Kinase Assay Buffer (5X Stock):

- 200 mM Tris-HCl (pH 7.5)
- 100 mM MgCl₂
- 0.5 mg/mL BSA
- Store at -20°C. Before use, dilute to 1X with sterile water and add DTT to a final concentration of 50 µM.

2. **RIPK1-IN-4** Stock and Working Solutions:

- Stock Solution (10 mM): Prepare a 10 mM stock solution of **RIPK1-IN-4** in 100% DMSO.[3] If necessary, sonicate to ensure complete dissolution.[3] Store at -20°C or -80°C.
- Serial Dilutions: For IC₅₀ determination, perform serial dilutions of the 10 mM stock solution in 100% DMSO to create a range of concentrations. A common approach is to prepare a series of intermediate stocks that are 1000-fold higher than the desired final concentrations in the assay.[4] This allows for a 1:1000 dilution into the final assay volume, ensuring the final DMSO concentration remains constant and low (e.g., 0.1%).[4][5]

3. Recombinant RIPK1 Enzyme:

- The optimal concentration of RIPK1 should be determined empirically. A starting concentration of 10 ng/µl is recommended for dilution in 1X Kinase Assay Buffer.[6] Note that RIPK1 is sensitive to freeze-thaw cycles; it is advisable to aliquot the enzyme upon first use and store at -80°C.

4. Myelin Basic Protein (MBP) Substrate:

- Prepare a stock solution of MBP at a concentration of 5 mg/mL in a suitable buffer (e.g., 100 mM MOPS, pH 6.5). The final concentration in the assay will need to be optimized, but a starting point of 0.33 mg/mL has been reported.

5. ATP Solution:

- Thaw the 10 mM ATP stock solution. The final concentration of ATP in the assay should be close to its K_m value for RIPK1 if known, or optimized. A final concentration of 10 μ M is a common starting point.

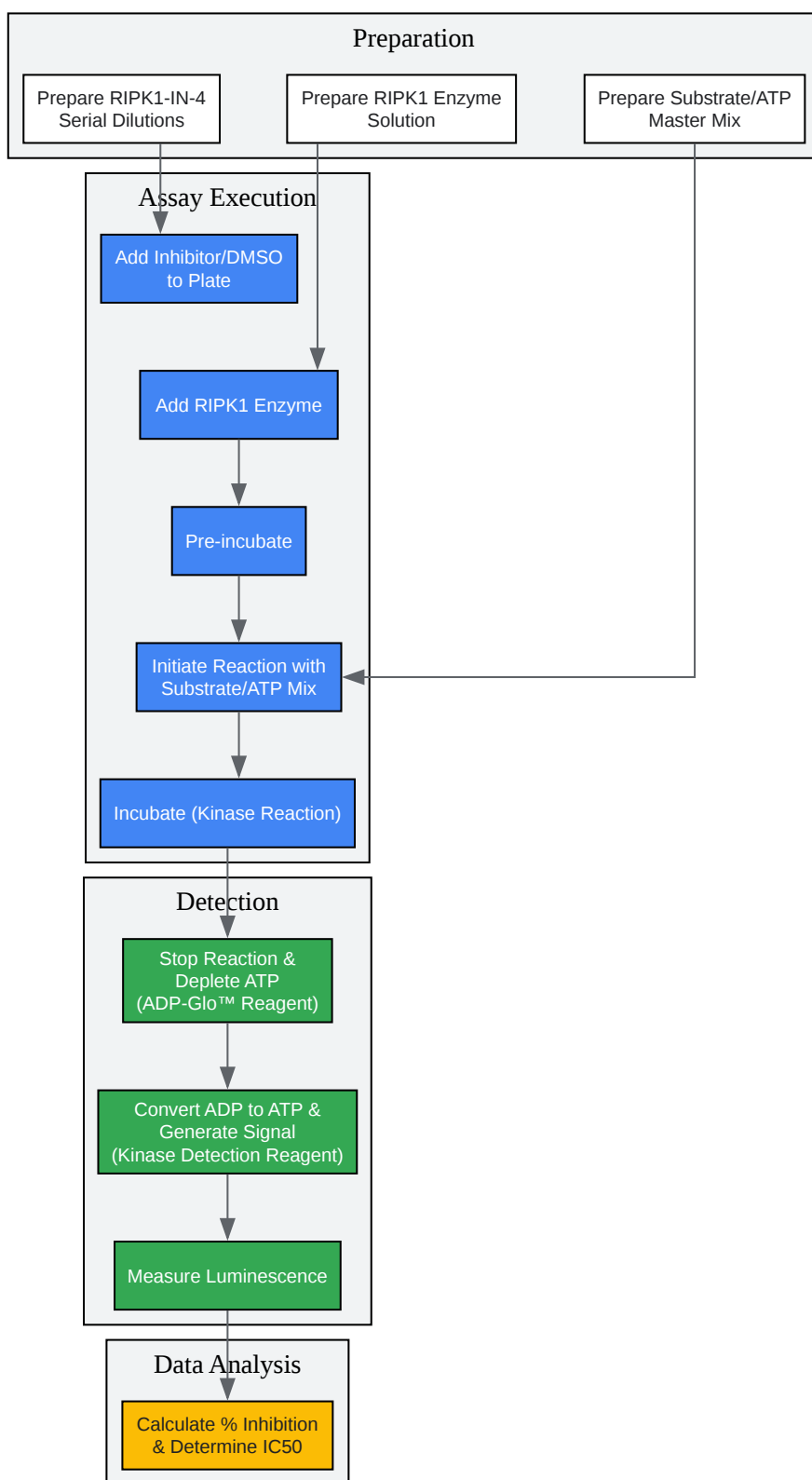
Assay Procedure (384-well format)

- **Compound Addition:** Add 1 μ L of the serially diluted **RIPK1-IN-4** (in DMSO) or DMSO alone (for positive and negative controls) to the appropriate wells of the 384-well plate.
- **Enzyme Addition:** Prepare a solution of RIPK1 in 1X Kinase Assay Buffer. Add 10 μ L of the diluted RIPK1 enzyme to each well, except for the "no enzyme" control wells. For the "no enzyme" control, add 10 μ L of 1X Kinase Assay Buffer.
- **Pre-incubation:** Gently mix the plate and incubate for 15-30 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- **Initiation of Kinase Reaction:** Prepare a master mix containing ATP and MBP in 1X Kinase Assay Buffer. Add 10 μ L of this master mix to each well to initiate the kinase reaction. The final reaction volume is 21 μ L.
- **Kinase Reaction Incubation:** Incubate the plate at room temperature for 1 hour. The incubation time may be optimized based on enzyme activity and desired signal window.
- **Termination of Kinase Reaction and ATP Depletion:** Add 20 μ L of ADP-Glo™ Reagent to each well. Mix gently and incubate for 40 minutes at room temperature.
- **ADP to ATP Conversion and Signal Generation:** Add 40 μ L of Kinase Detection Reagent to each well. Mix gently and incubate for 30-60 minutes at room temperature.
- **Luminescence Measurement:** Measure the luminescence of each well using a plate reader.

Data Analysis

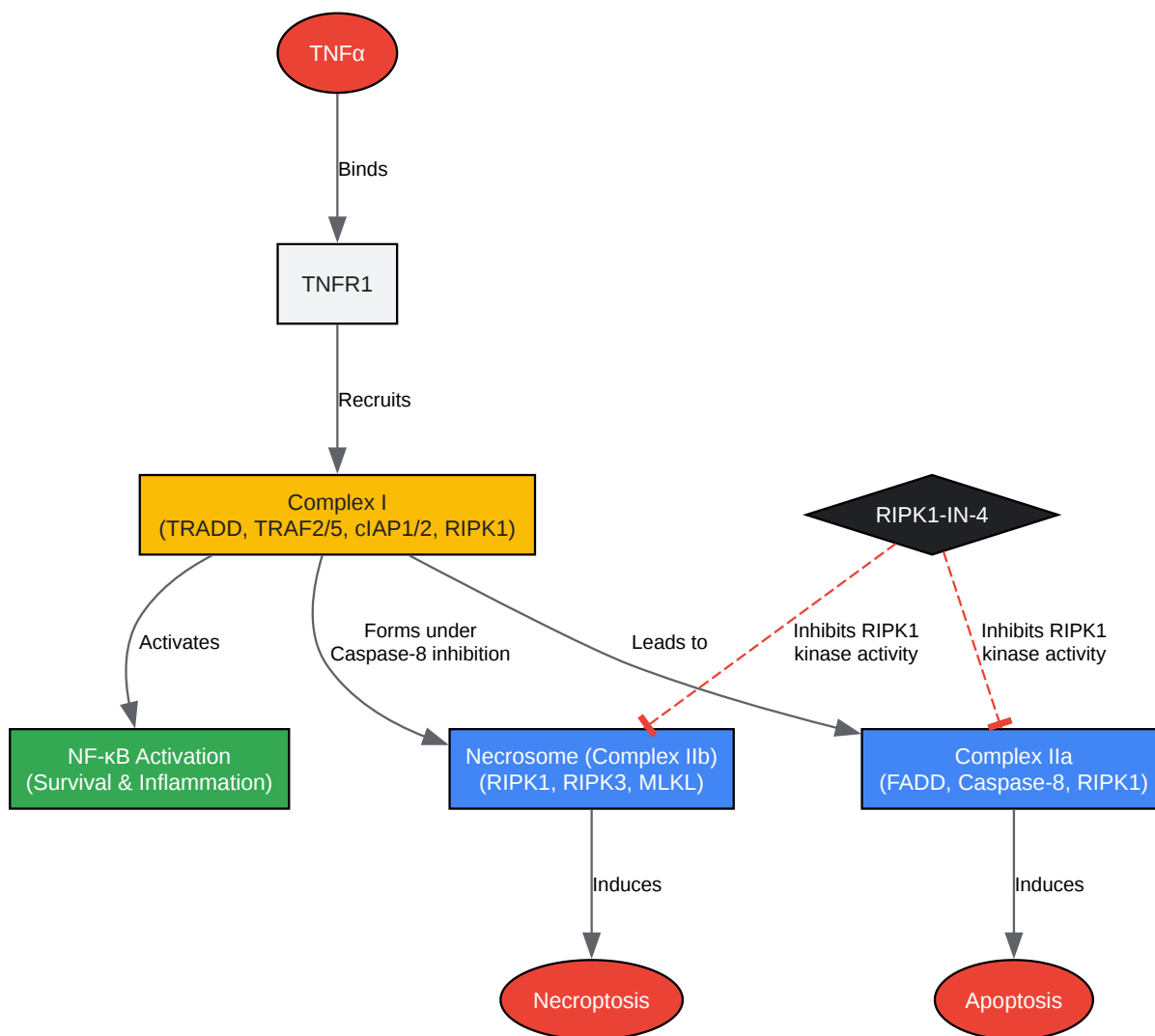
- Calculate Percent Inhibition: The percent inhibition for each inhibitor concentration is calculated using the following formula: $\% \text{ Inhibition} = 100 \times (1 - [(RLU_inhibitor - RLU_background) / (RLU_no_inhibitor - RLU_background)])$
 - RLU_inhibitor: Luminescence signal in the presence of the inhibitor.
 - RLU_no_inhibitor: Luminescence signal in the absence of the inhibitor (positive control).
 - RLU_background: Luminescence signal in the absence of the enzyme (negative control).
- Determine IC50: Plot the percent inhibition against the logarithm of the inhibitor concentration. Fit the data to a four-parameter logistic dose-response curve to determine the IC50 value.

Mandatory Visualizations



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Caption: Experimental workflow for the **RIPK1-IN-4** in vitro kinase assay.



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Caption: Simplified RIPK1 signaling pathway and the inhibitory action of **RIPK1-IN-4**.

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